

# An In-depth Technical Guide to the Physical Properties of 2-sec-Butylphenol

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## Compound of Interest

Compound Name: 2-sec-Butylphenol

Cat. No.: B1202637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-sec-Butylphenol** (CAS No: 89-72-5), a significant chemical intermediate in the synthesis of various materials. The information presented herein is intended to support research, development, and safety protocols in laboratory and industrial settings.

## Core Physical Properties

**2-sec-Butylphenol**, with the chemical formula  $C_{10}H_{14}O$ , is a substituted phenol that presents as a colorless to pale yellow or amber liquid at room temperature.<sup>[1][2][3]</sup> It possesses a characteristic aromatic odor.<sup>[1]</sup> The presence of a hydroxyl group imparts some polarity, while the sec-butyl group contributes to its non-polar character, influencing its solubility and other physical behaviors.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key physical properties of **2-sec-Butylphenol**, compiled from various reliable sources.

Property	Value	Units	Conditions	Citations
Molecular Weight	150.22	g/mol	[3][4][5]	
Boiling Point	226 - 228	°C	@ 760 mmHg	[3][4]
228	°C	@ 760 mmHg	[2]	
220 - 225	°C	[6]		
Melting Point	12	°C	[3][4]	
16	°C	@ 760 mmHg	[2]	
-20	°C	[6]		
Density	0.982	g/mL	@ 25 °C	[4]
0.980	@ 20 °C	[3]		
0.98200 to 0.98500	@ 20.00 °C	[2]		
Vapor Pressure	0.03	mmHg	@ 20 °C	[4]
0.1	mbar	@ 20 °C	[3]	
0.1	mmHg	@ 25 °C (est.)	[2]	
Refractive Index	1.522	n <sub>20/D</sub>	[4]	
1.52200 to 1.52500	@ 20.00 °C	[2]		
Flash Point	112	°C	[3]	
234	°F	TCC	[2]	
112.22	°C	[2]		
Solubility in Water	464	mg/L	@ 25 °C (est.)	[2]
Limited / Poorly soluble	[1]			
Insoluble	[6]			

Solubility in Organic Solvents	Soluble	In alcohols, ethers, and hydrocarbons	[1][6]
LogP (o/w)	3.270	[2]	

## Experimental Protocols

While specific experimental protocols for the determination of **2-sec-Butylphenol**'s physical properties are not detailed in the available literature, the following are general, standardized methodologies that are typically employed for such characterizations.

### Boiling Point Determination (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common method involves distillation.

- Apparatus: A distillation flask, condenser, thermometer, and heating mantle.
- Procedure: A sample of **2-sec-Butylphenol** is placed in the distillation flask with boiling chips. The apparatus is assembled, and the sample is heated. The temperature is recorded when the liquid is actively boiling and a stable temperature is observed on the thermometer, with the thermometer bulb positioned in the vapor phase below the side arm of the condenser. The atmospheric pressure should be recorded and the boiling point corrected to standard pressure if necessary.

### Melting Point Determination (OECD Guideline 102)

For substances that are solid at or near room temperature, the melting point is a key indicator of purity.

- Apparatus: A capillary tube, a melting point apparatus with a heating block and a thermometer or an automated system.
- Procedure: A small, finely powdered sample of solidified **2-sec-Butylphenol** is packed into a capillary tube. The tube is placed in the heating block of the melting point apparatus. The temperature is raised at a controlled rate. The temperature range from the point at which the

first drop of liquid is observed to the point at which the entire sample has melted is recorded as the melting range.

## Density Measurement (OECD Guideline 109)

The density of a liquid can be determined using several methods.

- Apparatus: A pycnometer (a specific volume flask), or a hydrometer.
- Procedure (Pycnometer): The empty pycnometer is weighed. It is then filled with **2-sec-Butylphenol** and weighed again at a controlled temperature. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
- Procedure (Hydrometer): A hydrometer is gently lowered into a graduated cylinder containing the liquid until it floats freely. The density is read directly from the scale on the hydrometer stem at the point where the surface of the liquid meets the scale.

## Refractive Index Measurement

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a substance.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure: A few drops of **2-sec-Butylphenol** are placed on the prism of the refractometer. The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index is then read from the instrument's scale. The temperature must be controlled and recorded as the refractive index is temperature-dependent.

## Flash Point Determination (e.g., ASTM D92, ASTM D93)

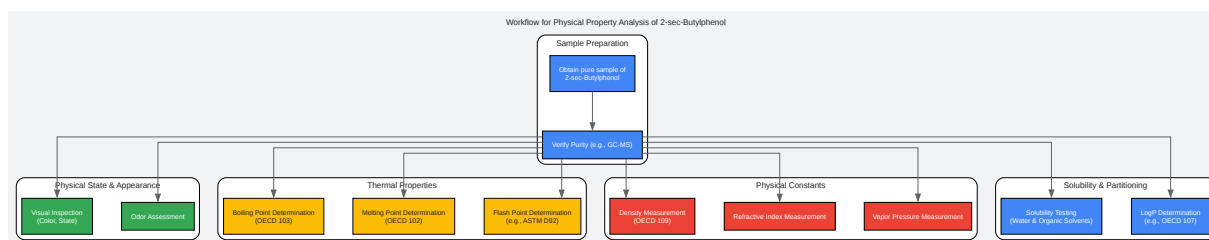
The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Apparatus: A Cleveland Open Cup (COC) tester (ASTM D92) or a Pensky-Martens Closed Cup tester (ASTM D93).<sup>[1]</sup>

- Procedure (Cleveland Open Cup): The sample is placed in the test cup and heated at a slow, constant rate. A small test flame is passed across the top of the cup at specified intervals. The flash point is the lowest temperature at which application of the test flame causes the vapors above the liquid to ignite.[1]

## Mandatory Visualization

The following diagram illustrates a generalized workflow for the physical property analysis of a chemical compound like **2-sec-Butylphenol**.



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